

Technical Guide: Physicochemical Properties of 1-Bromoeicosane

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Compound of Interest

Compound Name: 1-Bromoeicosane

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This technical guide provides an in-depth overview of the melting and boiling points of **1-Bromoeicosane** (C₂₀H₄₁Br), a long-chain alkyl bromide. The accurate determination of these fundamental physical properties is crucial for its application in chemical synthesis, materials science, and pharmaceutical development, where it may serve as a key intermediate or building block. This document outlines the empirical values for its melting and boiling points and details the standard experimental methodologies for their determination.

Physicochemical Data for 1-Bromoeicosane

The physical state of **1-Bromoeicosane** under standard conditions is a white to off-white crystalline solid[1][2][3]. Its key phase transition temperatures are summarized below.

Physical Property	Value
Melting Point	36-39 °C[1][4]
Boiling Point	386 °C[1]

Experimental Protocols

The following sections describe standard laboratory procedures for the determination of the melting and boiling points of organic compounds such as **1-Bromoeicosane**.

Melting Point Determination: Capillary Method

The capillary method is the most common technique for determining the melting point of a crystalline solid due to its accuracy and the small sample size required[3][5][6].

Principle: A small, finely powdered sample is heated at a controlled rate. The temperature at which the substance transitions from a solid to a liquid is recorded as the melting point. Pure crystalline substances typically exhibit a sharp melting point range (0.5-1.0°C)[6][7].

Apparatus:

- Melting point apparatus (e.g., Mel-Temp or digital equivalent) or Thiele tube[6][8]
- Capillary tubes (sealed at one end)
- Thermometer (calibrated)
- Mortar and pestle

Procedure:

- Sample Preparation: A small amount of **1-Bromoeicosane** is finely ground into a powder using a mortar and pestle to ensure uniform heat distribution. The open end of a capillary tube is pressed into the powder. The tube is then inverted and tapped gently to pack the sample into the sealed end, aiming for a sample height of 2-3 mm[4][5].
- Apparatus Setup: The packed capillary tube is placed into the heating block of the melting point apparatus alongside a calibrated thermometer[6].
- Initial Determination: A preliminary, rapid heating run is often performed to determine an approximate melting range[4][7].
- Accurate Determination: A fresh sample is prepared and heated rapidly to about 15-20°C below the approximate melting point. The heating rate is then reduced to 1-2°C per minute to allow for thermal equilibrium between the sample, heating block, and thermometer[4][6].
- Observation and Recording: The temperature at which the first drop of liquid appears is recorded as the beginning of the melting range. The temperature at which the entire sample

becomes a clear liquid is recorded as the end of the range[6][9]. The procedure should be repeated at least once to ensure reproducibility[4].

Boiling Point Determination: Thiele Tube Method

Due to the high boiling point of **1-Bromoeicosane** (386 °C), specialized equipment and a high-temperature heating medium (e.g., silicone oil) are required. The Thiele tube method is a suitable micro-scale technique[1][10].

Principle: The boiling point is the temperature at which the vapor pressure of a liquid equals the surrounding atmospheric pressure. In this method, the sample is heated, and its vapor displaces trapped air in an inverted capillary tube. Upon cooling, the point at which the liquid is drawn into the capillary corresponds to the boiling point[1].

Apparatus:

- Thiele tube
- High-temperature heating oil (e.g., silicone oil)
- Small test tube (e.g., 6 x 50 mm)
- Capillary tube (sealed at one end)
- High-temperature thermometer
- Heat source (e.g., Bunsen burner or heating mantle)

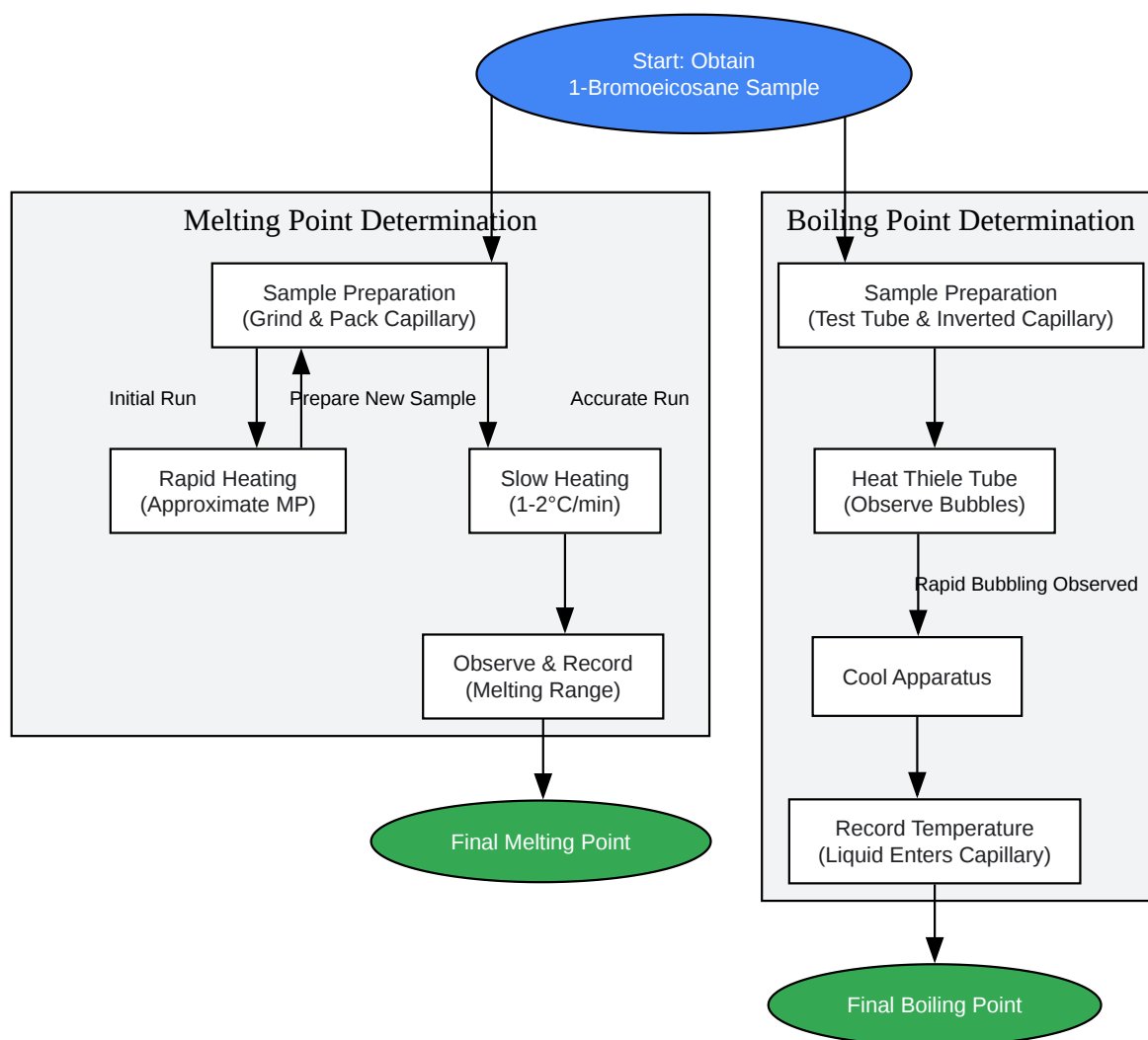
Procedure:

- **Sample Preparation:** A few drops of molten **1-Bromoeicosane** (approximately 0.5 mL) are placed into the small test tube. A capillary tube, sealed at one end, is placed inside the test tube with its open end down[1][11].
- **Apparatus Assembly:** The test tube assembly is attached to a thermometer using a rubber band or wire, ensuring the sample is level with the thermometer bulb. This assembly is then placed into the Thiele tube containing the heating oil, ensuring the oil level is above the side arm[1][8].

- Heating: The side arm of the Thiele tube is gently and evenly heated. This creates convection currents that ensure uniform temperature distribution throughout the oil[1][2][8].
- Observation: As the temperature rises, air trapped in the capillary tube will be expelled, seen as a slow stream of bubbles. As the liquid's boiling point is approached and surpassed, a rapid and continuous stream of vapor bubbles will emerge from the capillary tube[1][11].
- Cooling and Recording: The heat source is removed, and the apparatus is allowed to cool slowly. The stream of bubbles will slow and eventually stop. The boiling point is the temperature at which the liquid is drawn up into the inverted capillary tube[1][2]. The barometric pressure should also be recorded, as boiling point is pressure-dependent.

Process Visualization

The logical workflow for the determination of these key physical properties is outlined below.



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Caption: Workflow for Melting and Boiling Point Determination.

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